

Application Notes and Protocols for WAY-616296

Cell-Based Assays

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Compound of Interest

Compound Name: WAY-616296

Cat. No.: B12376201

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Introduction

WAY-616296 is a research compound identified as a potential Peroxisome Proliferator-Activated Receptor (PPAR) agonist with possible applications in studies related to cholesterol metabolism. PPARs are nuclear receptors that play a crucial role in the regulation of lipid and glucose homeostasis, making them attractive therapeutic targets for metabolic disorders. These application notes provide detailed protocols for cell-based assays to characterize the activity of **WAY-616296**, specifically focusing on its potential as a PPAR γ agonist.

Given the lack of publicly available quantitative data for **WAY-616296**, this document provides protocols and reference data for well-characterized PPAR agonists to guide researchers in designing and interpreting their experiments.

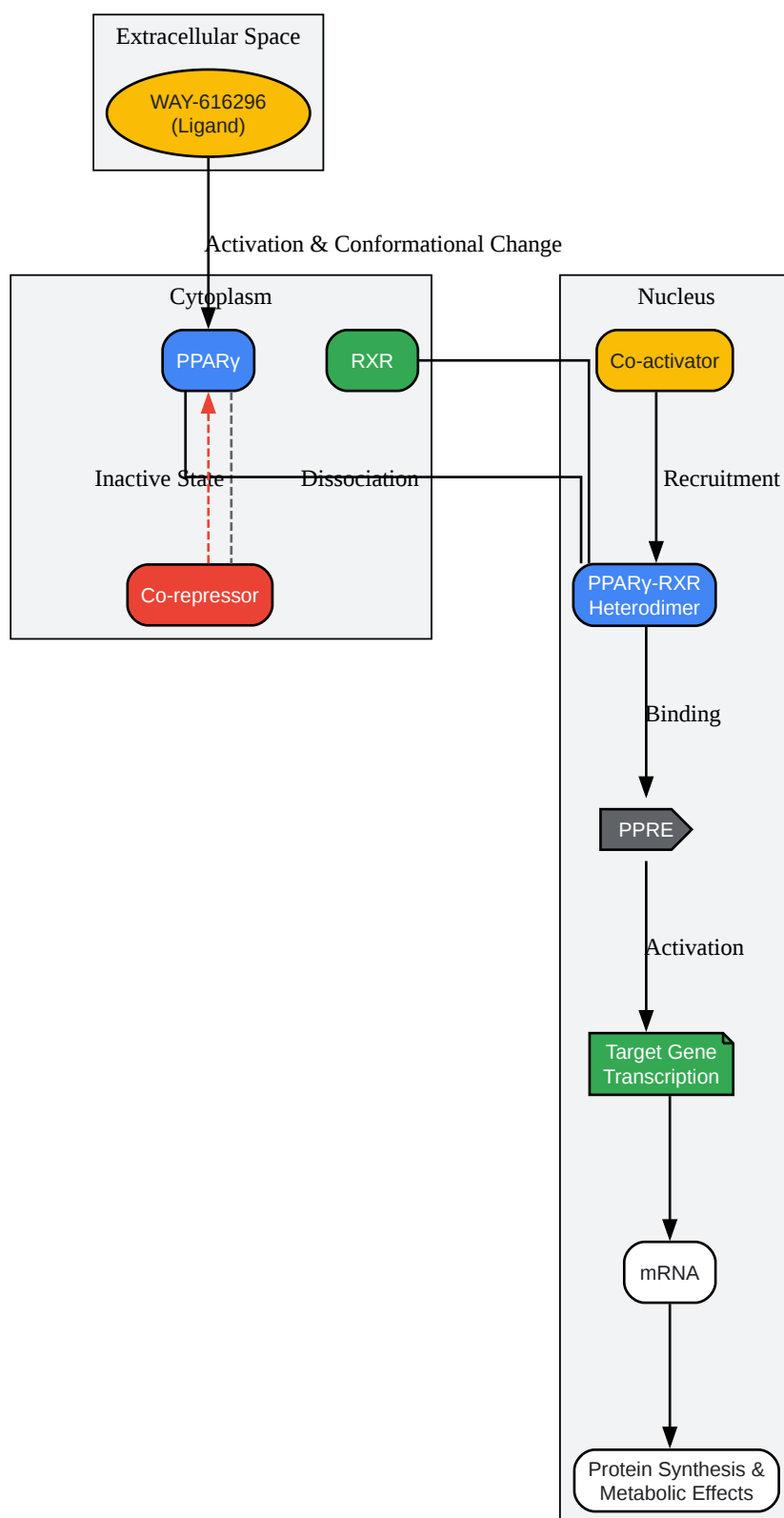
Data Presentation: Reference Quantitative Data for PPAR γ Agonists

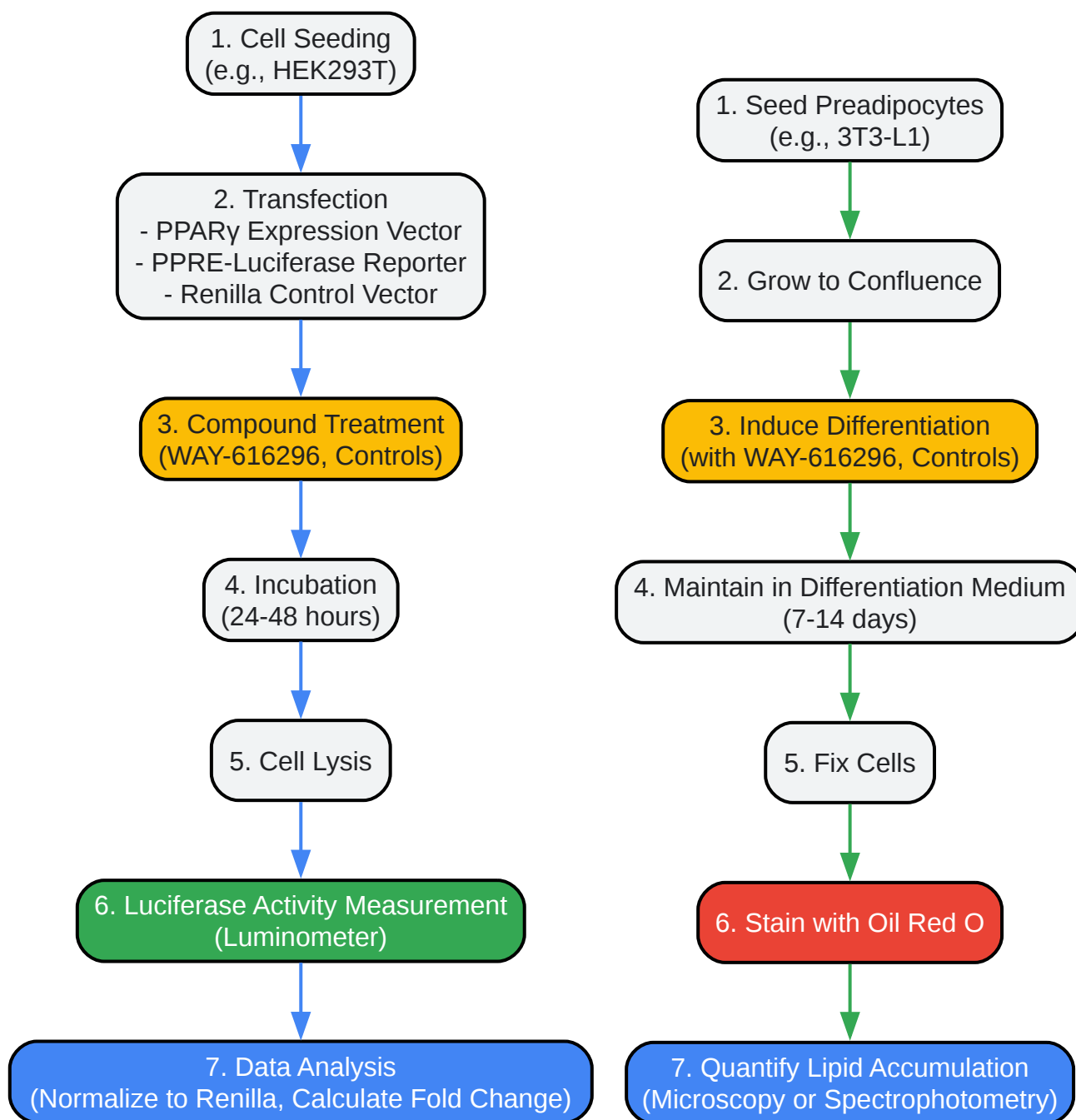
As specific quantitative data such as IC50 or EC50 values for **WAY-616296** are not publicly available, the following table summarizes the activity of well-known PPAR γ agonists. This data can be used as a benchmark for interpreting results from assays performed with **WAY-616296**.

Compound	Assay Type	Cell Line	EC50 / IC50	Reference
Rosiglitazone	PPAR γ Transactivation	HEK293	~30 nM	
Pioglitazone	PPAR γ Transactivation	-	~500 nM	
GW1929	PPAR γ Transactivation	-	~10 nM	
GW7647	PPAR α Transactivation	-	~6 nM	

Signaling Pathway

PPARs are ligand-activated transcription factors that, upon activation, heterodimerize with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, thereby modulating their transcription. The activation of PPAR γ is central to adipogenesis and the regulation of genes involved in lipid storage and glucose metabolism.





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